

Econazole Nitrate in vitro susceptibility testing

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Compound Focus: Econazole Nitrate

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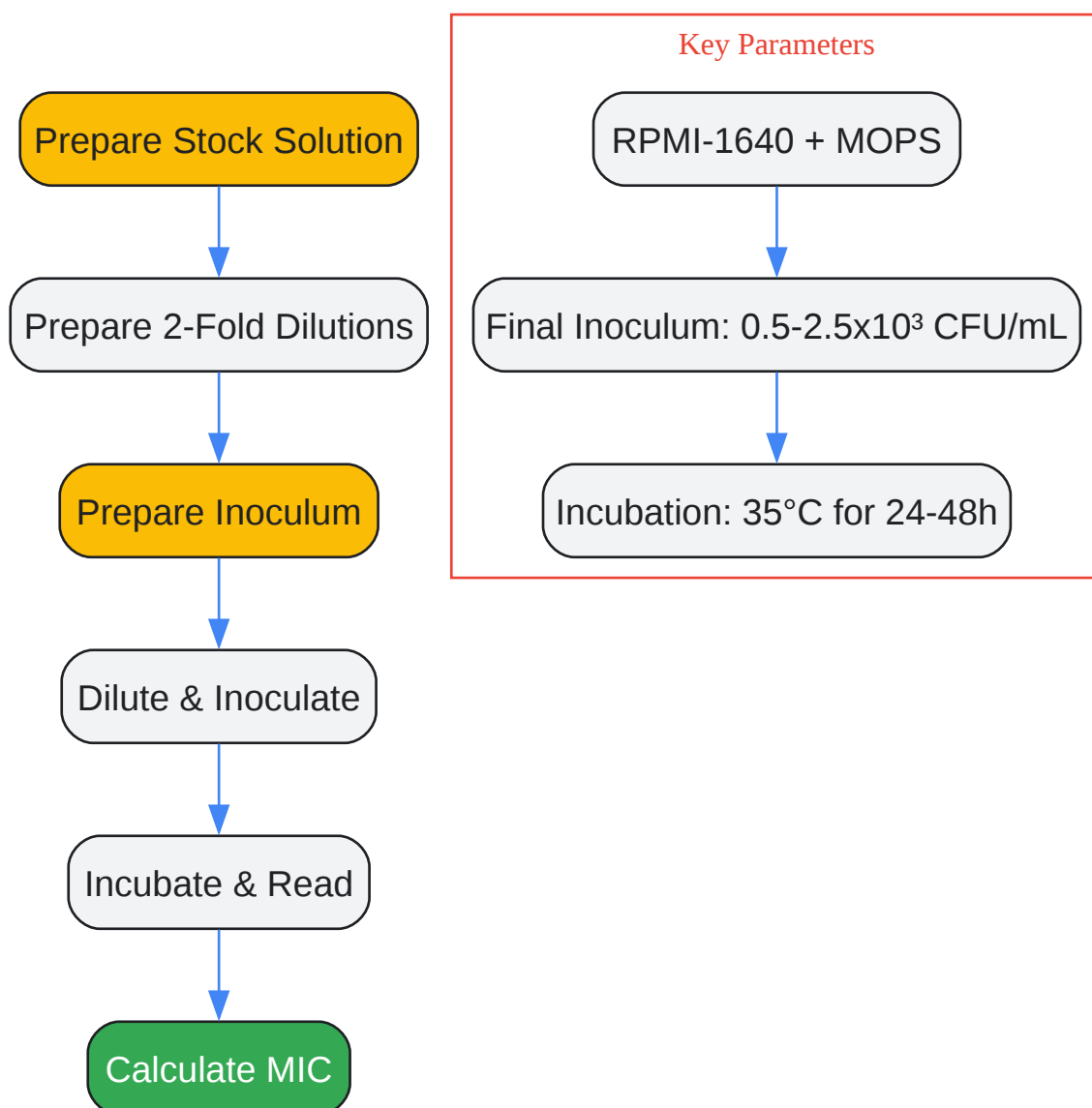
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Standardized Broth Microdilution Protocol

The **broth microdilution method**, performed according to guidelines from the **Clinical and Laboratory Standards Institute (CLSI M27-A/M38-A3)**, is the benchmark for determining the Minimum Inhibitory Concentration (MIC) of **Econazole Nitrate** against fungal isolates [1] [2].

The workflow for this standardized testing procedure is outlined below.



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Key Procedural Details

- **Compound Preparation:** **Econazole Nitrate** is typically dissolved in **100% dimethyl sulfoxide (DMSO)** to create a high-concentration stock solution. Subsequent dilutions are made in RPMI-1640 medium buffered with MOPS to pH 7.0 [1]. The final concentration of DMSO in the test wells should not exceed 1% (v/v), a level that does not inhibit fungal growth [2].
- **MIC Endpoint Determination:** For azoles like Econazole, the MIC is defined as the **lowest drug concentration that results in an 80% or greater reduction of visual growth** compared to the drug-free control well after the incubation period [1].

Quantitative Susceptibility Data (MIC)

The following table summarizes *in vitro* susceptibility data for **Econazole Nitrate** against various pathogenic fungi, as reported in the literature.

Table 1: Minimum Inhibitory Concentration (MIC) Ranges of Econazole Nitrate Against Fungal Pathogens

Fungal Organism	MIC Range (µg/mL)	Key Context & Comparisons	Source
Candida albicans (n=67)	0.016 - 16	MIC₅₀ : 8 µg/mL; MIC₉₀ : 16 µg/mL. Showed activity comparable to miconazole.	[1]
Candida parapsilosis (n=15)	0.0625 - 16	Generally low MICs; data suggests good activity.	[1]
Candida tropicalis (n=10)	0.5 - 16	Variable susceptibility observed.	[1]
Dermatophytes	<0.001 - 0.25	Highly potent activity, comparable to ciclopirox olamine and butenafine HCl.	[3]
Malassezia furfur	> 0.5	Limited activity reported against this yeast.	[3]

Insights on Combination Therapy & Synergy

Research indicates that combining Econazole with other compounds can enhance its efficacy, which is particularly relevant for overcoming resistance.

- **Synergy with Chelerythrine:** A study investigating **Econazole Nitrate** with chelerythrine against fluconazole-resistant *C. albicans* isolates demonstrated a **synergistic effect** [2].
 - **Methodology:** The interaction was evaluated using the **checkerboard microdilution method** and the effect was quantified by the **Fractional Inhibitory Concentration Index (FICI)**. **Time-kill curve assays** were used for confirmation [2].
 - **Results Interpretation:** **FICI ≤ 0.5** is considered synergistic. The study reported FICI values as low as 0.078 to 0.5 across all tested strains, confirming synergism. This combination allowed

for a significant reduction in the MIC of Econazole [2].

Table 2: Checkerboard Synergy Assay Results Example

Strain	MIC ECZN Alone (µg/mL)	MIC CHT Alone (µg/mL)	MIC ECZN in Combination (µg/mL)	MIC CHT in Combination (µg/mL)	FICI	Interpretation
<i>C. albicans</i> 580	16	32	1	8	0.3125	Synergy (SYN)
<i>C. albicans</i> 876	32	128	0.5	8	0.078	Synergy (SYN)

Analytical Methods for Quantification

For precise quantification of **Econazole Nitrate** in formulations or research samples, several analytical methods are available.

- **Capillary Zone Electrophoresis (CZE):** A validated CZE method uses a low pH phosphate buffer and offers a simple, fast, and cost-effective alternative to HPLC for determining **Econazole Nitrate** in pharmaceutical creams [4].
- **UV-Spectrophotometry:** This method is commonly used for pre-formulation studies and drug release testing. A standard calibration curve for **Econazole Nitrate** is established in methanol, with absorbance measured at its λ -max of 260 nm [5].

Additional Research Applications & Mechanisms

Beyond its antifungal action, **Econazole Nitrate** exhibits other biological activities investigated in pre-clinical cancer research.

- **PI3K/AKT Pathway Inhibition:** A drug repurposing study identified Econazole as a putative PI3K α inhibitor. It decreased cell viability in NSCLC cell lines (e.g., IC₅₀ of 6.0 µM in H661 cells) and reduced levels of p-AKT and Bcl-2, promoting apoptosis [6].

- **p53-Dependent Apoptosis in Gastric Cancer:** Research on gastric cancer cell lines (AGS and SNU1) showed that Econazole induces G0/G1 phase arrest and apoptosis. This cytotoxic effect was dependent on the p53 protein, as silencing p53 with siRNA blocked cell death [7].
- **Antibacterial Activity: Econazole Nitrate** demonstrates *in vitro* activity against **Gram-positive bacteria**, with an MIC range of 0.004-0.25 µg/mL, but shows no activity against Gram-negative bacteria [3].

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